

# physical and chemical properties of 2,3-Dibromohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dibromohexane

Cat. No.: B1593665

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An In-depth Technical Guide to the Physical and Chemical Properties of **2,3-Dibromohexane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,3-dibromohexane**, tailored for professionals in research and development. The information is presented to facilitate easy access and comparison, with quantitative data summarized in tables and key processes visualized through diagrams.

## Physical and Chemical Properties

**2,3-Dibromohexane** is a halogenated hydrocarbon with the chemical formula  $C_6H_{12}Br_2$ .<sup>[1][2][3][4]</sup> It exists as a mixture of diastereomers. The physical properties of **2,3-dibromohexane** are crucial for its handling, storage, and application in various chemical syntheses.

## Physical Properties

The key physical properties of **2,3-dibromohexane** are summarized in the table below. These properties are essential for designing experimental setups, purification procedures, and for ensuring safe laboratory practices.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> Br <sub>2</sub>	[1][2][3][4]
Molecular Weight	243.97 g/mol	[1][2][3][5]
Density	1.581 g/mL at 25 °C	[1][4][6][7][8]
Boiling Point	90 °C at 16 mmHg	[1][4][6][7][8]
Flash Point	113 °C	[1][6][8]
Refractive Index	n <sub>20/D</sub> 1.503	[1][4][6][7]
Solubility	Insoluble in water; soluble in nonpolar organic solvents like hexane and toluene.[9][10]	

## Chemical Properties

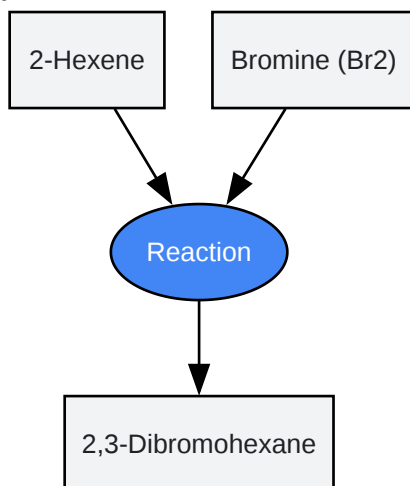
**2,3-Dibromohexane** exhibits reactivity typical of vicinal dihalides. Its chemical behavior is dominated by elimination and substitution reactions.

- **Dehydrohalogenation:** A primary reaction of **2,3-dibromohexane** is dehydrohalogenation when treated with a strong base, leading to the formation of bromohexenes and subsequently hexynes. The reaction pathway can be controlled by the choice of base and reaction conditions.
- **Substitution Reactions:** The bromine atoms can be displaced by nucleophiles, although this is often in competition with elimination reactions.
- **Hydrolysis:** Undergoes hydrolysis, which can be partial or complete, to yield corresponding alcohols and bromohydrins.[11]

## Synthesis of 2,3-Dibromohexane

A common and efficient method for the synthesis of **2,3-dibromohexane** is the direct bromination of 2-hexene. This reaction proceeds via an electrophilic addition mechanism.

## Synthesis of 2,3-Dibromohexane



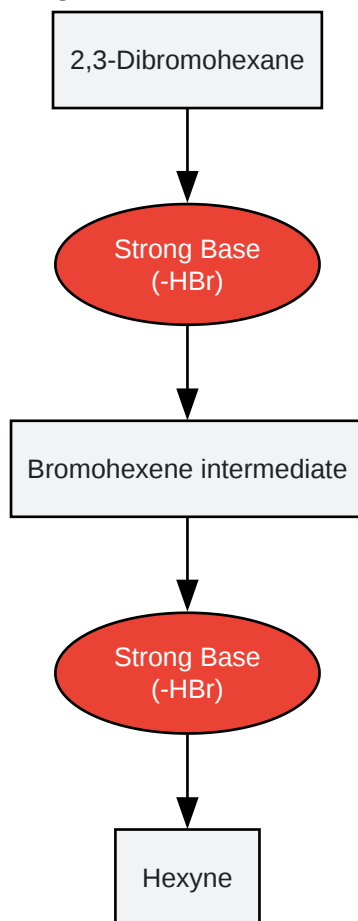
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Caption: Synthesis of **2,3-Dibromohexane** from 2-Hexene.

## Key Chemical Reactions

The dehydrohalogenation of **2,3-dibromohexane** is a synthetically useful reaction for the preparation of alkynes. The reaction typically proceeds in a stepwise manner.

## Dehydrohalogenation of 2,3-Dibromohexane



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Caption: Stepwise dehydrohalogenation of **2,3-Dibromohexane**.

## Experimental Protocols

### Synthesis of 2,3-Dibromohexane from 2-Hexene

This protocol is based on the electrophilic addition of bromine to an alkene.

Materials:

- 2-Hexene
- Bromine (Br<sub>2</sub>)
- Hexadecane (or another inert solvent)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-hexene in hexadecane.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add a solution of bromine in hexadecane dropwise to the stirred solution of 2-hexene. The addition should be controlled to maintain the temperature and to observe the discharge of the bromine color.
- After the addition is complete, allow the reaction mixture to stir for an additional 30 minutes at room temperature.[6]
- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **2,3-dibromohexane**.
- The crude product can be purified by vacuum distillation.

## Characterization by ATR-FTIR Spectroscopy

This protocol outlines the general procedure for obtaining an infrared spectrum of a liquid sample like **2,3-dibromohexane**.

Instrumentation:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Procedure:

- Instrument Preparation: Ensure the FTIR spectrometer and ATR accessory are properly set up and have completed their diagnostic checks.
- Background Spectrum: Clean the ATR crystal with a suitable solvent (e.g., isopropanol) and acquire a background spectrum.
- Sample Application: Apply a small drop of **2,3-dibromohexane** directly onto the center of the ATR crystal.
- Sample Spectrum Acquisition: Collect the IR spectrum of the sample. The instrument software will automatically ratio the sample spectrum against the background spectrum.
- Data Analysis: Process the resulting spectrum (e.g., baseline correction) and identify the characteristic absorption bands. Expected characteristic peaks would include C-H stretching and C-Br stretching.<sup>[12]</sup>

## Spectroscopic Data

While a specific experimental spectrum for **2,3-dibromohexane** is not readily available in public databases, its spectral characteristics can be inferred from similar structures.

- <sup>13</sup>C NMR: The presence of two bromine atoms will significantly shift the signals of the carbons they are attached to, typically in the range of 40-60 ppm.
- <sup>1</sup>H NMR: The protons on the carbons bearing the bromine atoms will appear as multiplets, with their chemical shifts influenced by the neighboring alkyl groups.
- IR Spectroscopy: The spectrum will be dominated by C-H stretching vibrations around 2850-3000 cm<sup>-1</sup> and a strong C-Br stretching vibration in the fingerprint region, typically between 500 and 700 cm<sup>-1</sup>.

## Safety and Handling

**2,3-Dibromohexane** is expected to be a skin and eye irritant.<sup>[2]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. Store in a cool, dry place away from incompatible materials.

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## References

- 1. echemi.com [echemi.com]
- 2. Page loading... [guidechem.com]
- 3. 2,3-DIBROMOHEXANE synthesis - chemicalbook [chemicalbook.com]
- 4. 2,3-DIBROMOHEXANE | 6423-02-5 [chemicalbook.com]
- 5. 2,3-Dibromohexane | C<sub>6</sub>H<sub>12</sub>Br<sub>2</sub> | CID 522124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2,3-DIBROMOHEXANE | lookchem [lookchem.com]
- 7. 2,3-Dibromohexane | CAS#:6423-02-5 | Chemsrcc [chemsrc.com]
- 8. 2,3-二溴己烷\_密度\_沸点\_分子量\_CAS号【6423-02-5】\_化源网 [chemsrc.com]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. CAS 629-03-8: 1,6-Dibromohexane | CymitQuimica [cymitquimica.com]
- 11. Water is added to a sample of 2,3-dibromohexane. Some of the 2,3-dibromohe.. [askfilo.com]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [physical and chemical properties of 2,3-Dibromohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593665#physical-and-chemical-properties-of-2-3-dibromohexane]

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